

Application Notes and Protocols for BI-7273 Stock Solutions in DMSO

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Compound of Interest

Compound Name: BI-7273
Cat. No.: B15570987

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Introduction

BI-7273 is a potent and selective dual inhibitor of the bromodomains of BRD7 and BRD9, which are components of the human SWI/SNF chromatin remodeling complex.[1][2][3] It is a valuable tool for studying the roles of these proteins in gene regulation and disease, particularly in areas such as oncology and metabolic disorders.[4][5] Accurate and consistent preparation of **BI-7273** stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **BI-7273** due to the compound's good solubility in it.[6]

This document provides detailed protocols for the preparation, storage, and handling of **BI-7273** stock solutions in DMSO.

BI-7273 Properties and Activity

BI-7273 is a cell-permeable compound that binds with high affinity to BRD7 and BRD9.[1][7] Its selectivity for BRD7/9 over other bromodomain families, such as BET, makes it a precise tool for targeted research.[2][3]

Table 1: Physicochemical and Pharmacological Properties of **BI-7273**

Property	Value	Reference
Molecular Weight	353.4 g/mol	[2]
BRD9 IC50	19 nM	[2][7]
BRD9 Kd	0.75 nM	[7]
BRD7 IC50	117 nM	[2][7]
BRD7 Kd	<1 nM	[1]
Solubility	Soluble in DMSO and Ethanol	[6]
Storage (in DMSO)	-20°C for up to 1 year	[7]

Experimental Protocols

Materials and Equipment

- **BI-7273** powder
- Anhydrous/molecular sieve-dried DMSO (≥99.9%)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM BI-7273 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different desired concentrations or volumes.

- Preparation: Work in a clean, dry environment, preferably a chemical fume hood. Ensure all equipment is clean and dry to prevent contamination and degradation of the compound and solvent.
- Weighing **BI-7273**:
 - Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh out 3.534 mg of **BI-7273** powder into the tared container.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the container with the **BI-7273** powder.
 - Cap the container securely.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution to ensure that all of the **BI-7273** has dissolved and no particulate matter is visible. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution. Vortex again after warming.
- Aliquoting and Storage:
 - For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term storage (up to one year).^[7] For short-term storage, 4°C is acceptable for a few days, but -20°C is recommended to maintain stability.

Table 2: Preparation of **BI-7273** Stock Solutions in DMSO

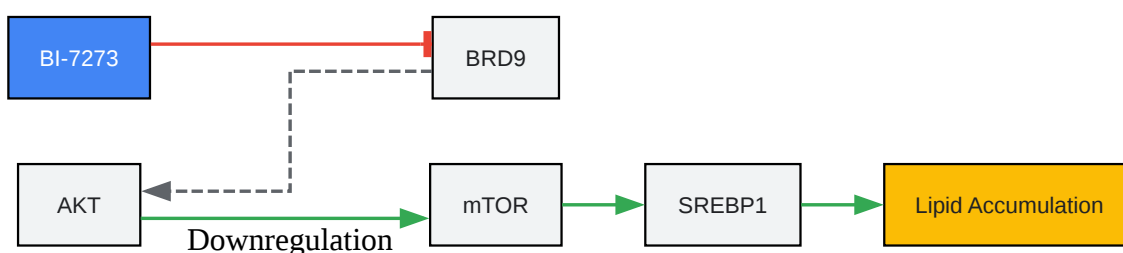
Desired Concentration	Mass of BI-7273 for 1 mL of DMSO
1 mM	0.3534 mg
5 mM	1.767 mg
10 mM	3.534 mg
20 mM	7.068 mg

Handling and Use of BI-7273 Stock Solutions

- Thawing: When ready to use, thaw a single aliquot at room temperature.
- Dilution: Before adding to aqueous cell culture media or buffer, it is advisable to perform serial dilutions in DMSO to achieve an intermediate concentration. This minimizes the risk of the compound precipitating out of solution when introduced to the aqueous environment. The final concentration of DMSO in the experimental system should be kept low (typically <0.5%) to avoid solvent-induced cellular effects.
- Stability: Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound. Discard any unused portion of a thawed aliquot if not used within a short period.

Signaling Pathway

Recent studies have shown that **BI-7273** can modulate lipid metabolism by downregulating the AKT/mTOR/SREBP1 signaling pathway.[4] Inhibition of BRD9 by **BI-7273** leads to a cascade of events that ultimately reduces lipid accumulation.

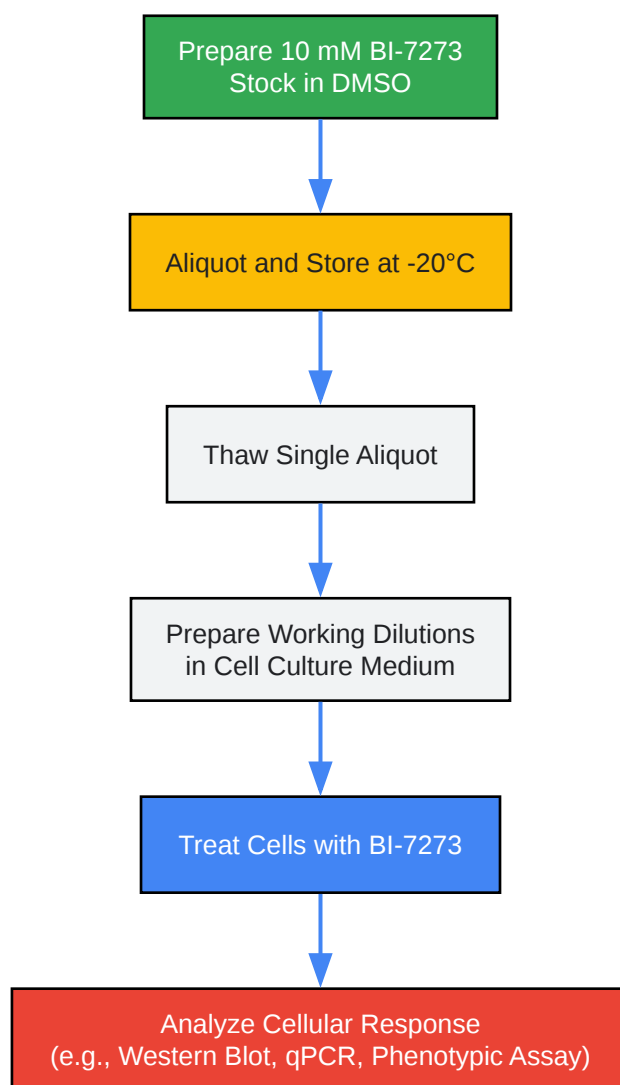


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Caption: **BI-7273** inhibits BRD9, leading to downregulation of the AKT/mTOR/SREBP1 pathway.

Experimental Workflow

The following diagram illustrates a typical workflow for utilizing the prepared **BI-7273** stock solution in a cell-based assay.



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Caption: Workflow for using **BI-7273** stock solution in cell-based experiments.

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